

What is Undecane-d24 and its chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Undecane-d24

Cat. No.: B574772

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An In-depth Technical Guide to **Undecane-d24**

Undecane-d24 is the deuterated form of undecane, a straight-chain alkane. In this isotopic variant, all 24 hydrogen atoms have been substituted with deuterium atoms. This labeling makes it a valuable tool in various scientific research fields, particularly where tracking the molecule or distinguishing it from non-deuterated compounds is crucial. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

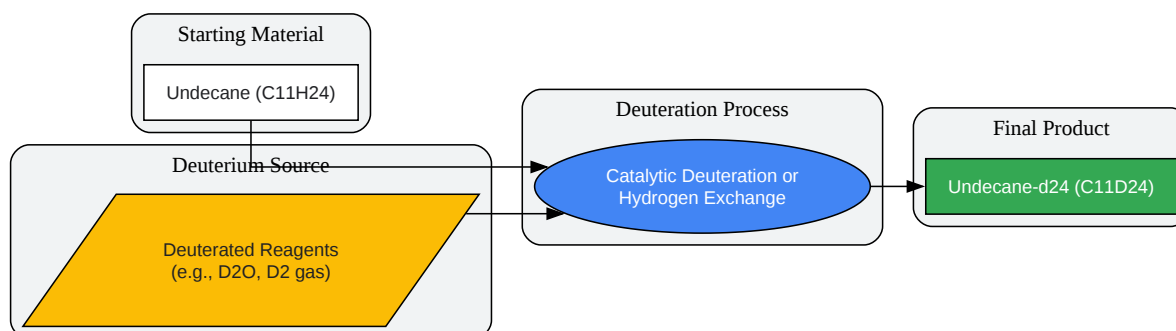
The physical and chemical properties of **Undecane-d24** are primarily dictated by its undecane backbone, with slight variations arising from the increased mass due to deuterium. It is a colorless liquid at room temperature and is insoluble in water.^{[1][2]}

Property	Value	Source
Chemical Formula	$\text{CD}_3(\text{CD}_2)_9\text{CD}_3$	
Molecular Weight	180.46 g/mol	[3]
CAS Number	164858-54-2	[3]
Isotopic Purity	≥ 98 atom % D	
Assay	$\geq 98\%$	
Physical Form	Liquid	[1]
Boiling Point	~ 196 °C (for undecane)	[4][5]
Melting Point	~ -26 °C (for undecane)	[4][5]
Density	~ 0.74 g/mL (for undecane)	[4][5]
Flash Point	60 °C (140 °F) - closed cup	

Synthesis of Undecane-d24

The production of **Undecane-d24** involves the substitution of hydrogen atoms with deuterium in the undecane molecule. Common laboratory-scale synthesis methods include:

- **Catalytic Deuteration:** This process utilizes deuterium gas in the presence of a catalyst to replace hydrogen atoms with deuterium.
- **Hydrogen Exchange Reactions:** Undecane is exposed to deuterated solvents or reagents under specific conditions, facilitating the exchange of hydrogen for deuterium atoms.[1]



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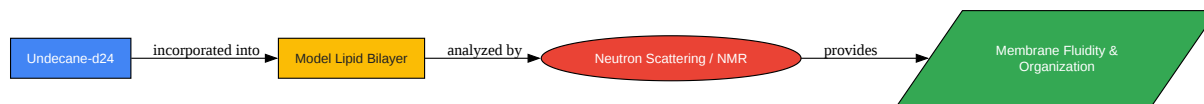
A simplified workflow for the synthesis of **Undecane-d24**.

Key Experimental Applications

Undecane-d24's unique isotopic labeling makes it a versatile tool in a range of scientific disciplines.

Material Science

- **Lipid Membrane Studies:** As a model for lipid bilayers, **Undecane-d24** is instrumental in studying the structure and dynamics of cell membranes.^[1] Its deuterated nature allows it to be distinguished from surrounding molecules using techniques like neutron scattering and Nuclear Magnetic Resonance (NMR) spectroscopy, providing insights into membrane fluidity and organization.^[1]
- **Self-Assembly Studies:** This compound can self-assemble into ordered structures like micelles and vesicles, which are valuable for research in drug delivery systems and nanotechnology.^[1]



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Use of **Undecane-d24** in studying lipid membrane properties.

Biomedical Research

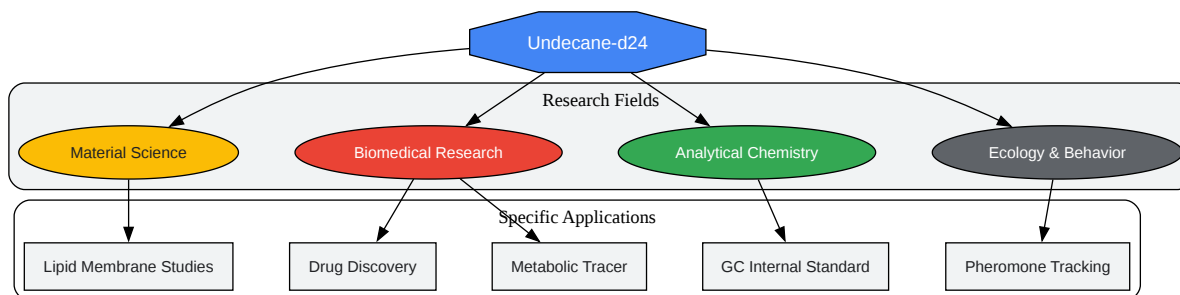
- **Drug Discovery and Development:** Due to its similarity to biological membranes, **Undecane-d24** can be used to assess how a drug interacts with these membranes and to evaluate potential side effects.[1]
- **Metabolic Studies:** The deuterium isotope acts as a tracer, enabling researchers to track metabolic pathways and determine the fate of various molecules within living organisms.[1]

Analytical Chemistry

- **Internal Standard in Gas Chromatography:** With a well-defined boiling point and retention time, **Undecane-d24** serves as a reliable internal standard for the calibration of gas chromatography (GC) instruments.[1] Its non-deuterated counterpart, undecane, is also used for this purpose, often as a reference for comparing retention times of other molecules.[4][6]

Other Research Applications

- **Pheromone Research:** Undecane has been identified as a pheromone component in some insects, such as moths and cockroaches, and acts as an alert signal for certain ant species. [1] The deuterated form can be used in ecological and behavioral studies to track the dispersal and uptake of these signals.[1]



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Overview of the primary research applications for **Undecane-d24**.

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- To cite this document: BenchChem. [What is Undecane-d24 and its chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b574772#what-is-undecane-d24-and-its-chemical-properties]

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